

Controlled hydrolysis methods for titanium(4+) decan-1-olate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Titanium(4+) decan-1-olate*

CAS No.: 83877-93-4

Cat. No.: B12649437

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Application Note & Protocol: Controlled Hydrolysis of Titanium(IV) Decan-1-olate

Executive Summary & Scientific Rationale

Titanium(IV) decan-1-olate (

), often referred to as titanium decoxide, represents a specialized class of long-chain metal alkoxides. Unlike the ubiquitous titanium isopropoxide (TTIP) or titanium butoxide (TBOT), the decan-1-olate precursor exhibits distinct physicochemical properties governed by the steric bulk and hydrophobicity of the decyl chains.

Why use Titanium(IV) Decan-1-olate?

- Kinetic Control: The bulky

chains provide significant steric hindrance, naturally slowing the hydrolysis rate compared to alkoxides. This allows for the synthesis of highly crystalline nanoparticles without aggressive chemical moderators.

- **Solubility Profile:** Its high solubility in non-polar solvents (e.g., toluene, hexane) makes it an ideal precursor for synthesizing hydrophobic TiO₂ nanocrystals or for integration into lipid-based drug delivery systems (LNP) where polar alcohols are disruptive.
- **High-Purity Oxide Formation:** The hydrolysis byproduct is 1-decanol, a high-boiling alcohol (). While difficult to remove by simple evaporation, its presence can act as a surfactant during the "aging" phase, preventing particle agglomeration.

This guide details the controlled hydrolysis of this precursor, specifically tailored for pharmaceutical applications where particle size uniformity and surface purity are paramount.

Mechanism of Action: Steric-Controlled Hydrolysis

The transformation from alkoxide to metal oxide follows the general Sol-Gel mechanism: Hydrolysis followed by Condensation.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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